

# Isoquinolin-3-amine safety and handling precautions

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## Compound of Interest

Compound Name: *isoquinolin-3-amine*

Cat. No.: B1296679

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An In-Depth Technical Guide to the Safety and Handling of **Isoquinolin-3-amine**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is compiled from publicly available safety data sheets and chemical databases. It is not a substitute for a comprehensive, substance-specific Safety Data Sheet (SDS) and a thorough risk assessment prior to handling.

## Chemical Identification and Properties

**Isoquinolin-3-amine** is a heterocyclic aromatic amine with a molecular formula of C<sub>9</sub>H<sub>8</sub>N<sub>2</sub>. It is a solid at room temperature and is utilized as a building block in organic synthesis, particularly in the development of novel pharmaceutical compounds.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub>	--INVALID-LINK--[1]
Molecular Weight	144.17 g/mol	--INVALID-LINK--[2]
CAS Number	25475-67-6	--INVALID-LINK--[2]
Appearance	Solid	--INVALID-LINK--[3]
Melting Point	174-178 °C	--INVALID-LINK--[3]
Synonyms	3-Aminoisoquinoline, 3- Isoquinolinamine	--INVALID-LINK--[2]

## Hazard Identification and Classification

**Isoquinolin-3-amine** is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.

### GHS Hazard Classification

Hazard Class	Category	GHS Code
Acute Toxicity, Oral	4	H302
Acute Toxicity, Dermal	3	H311
Skin Irritation	2	H315
Serious Eye Irritation	2A	H319
Specific Target Organ Toxicity, Single Exposure	3 (Respiratory tract irritation)	H335
Hazardous to the Aquatic Environment, Chronic	3	H412

Sources: --INVALID-LINK--[4], --INVALID-LINK--[5]

### GHS Label Elements

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**Pictograms**

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**Signal Word****Danger**

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**Hazard Statements**

H302: Harmful if swallowed.[4][5] H311: Toxic in contact with skin.[5] H315: Causes skin irritation.[4][5] H319: Causes serious eye irritation.[4][5] H335: May cause respiratory irritation.[4] H412: Harmful to aquatic life with long lasting effects.[5]

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**Precautionary Statements**

Prevention: P261, P264, P270, P273, P280[4][5]  
[6] Response: P301+P312, P302+P352,  
P305+P351+P338, P312, P330, P332+P313,  
P337+P313, P361+P364[5][6] Storage: P405[5]  
Disposal: P501[5]

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## Quantitative Toxicity Data

Specific quantitative toxicity data, such as LD<sub>50</sub> (median lethal dose) values for **Isoquinolin-3-amine**, are not readily available in the public domain. In the absence of this data, the compound should be treated as having significant toxic potential based on its GHS classification.

## Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **Isoquinolin-3-amine**.

## Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield. [5]
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Ensure full body coverage.[5][7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[8][9]

## Engineering Controls

All work with **Isoquinolin-3-amine** should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[10] Safety showers and eyewash stations must be readily accessible.[8]

## General Handling Procedures

- Avoid all personal contact, including inhalation.[11]
- Do not eat, drink, or smoke in the laboratory.[7]
- Wash hands thoroughly after handling.[5]
- Weigh the substance in a contained environment (e.g., in a fume hood).
- Keep the container tightly closed when not in use.[5]

## Storage

Store in a tightly closed container in a cool, dry, and well-ventilated area.[5] Keep locked up and away from incompatible materials such as strong oxidizing agents and acids.[8]

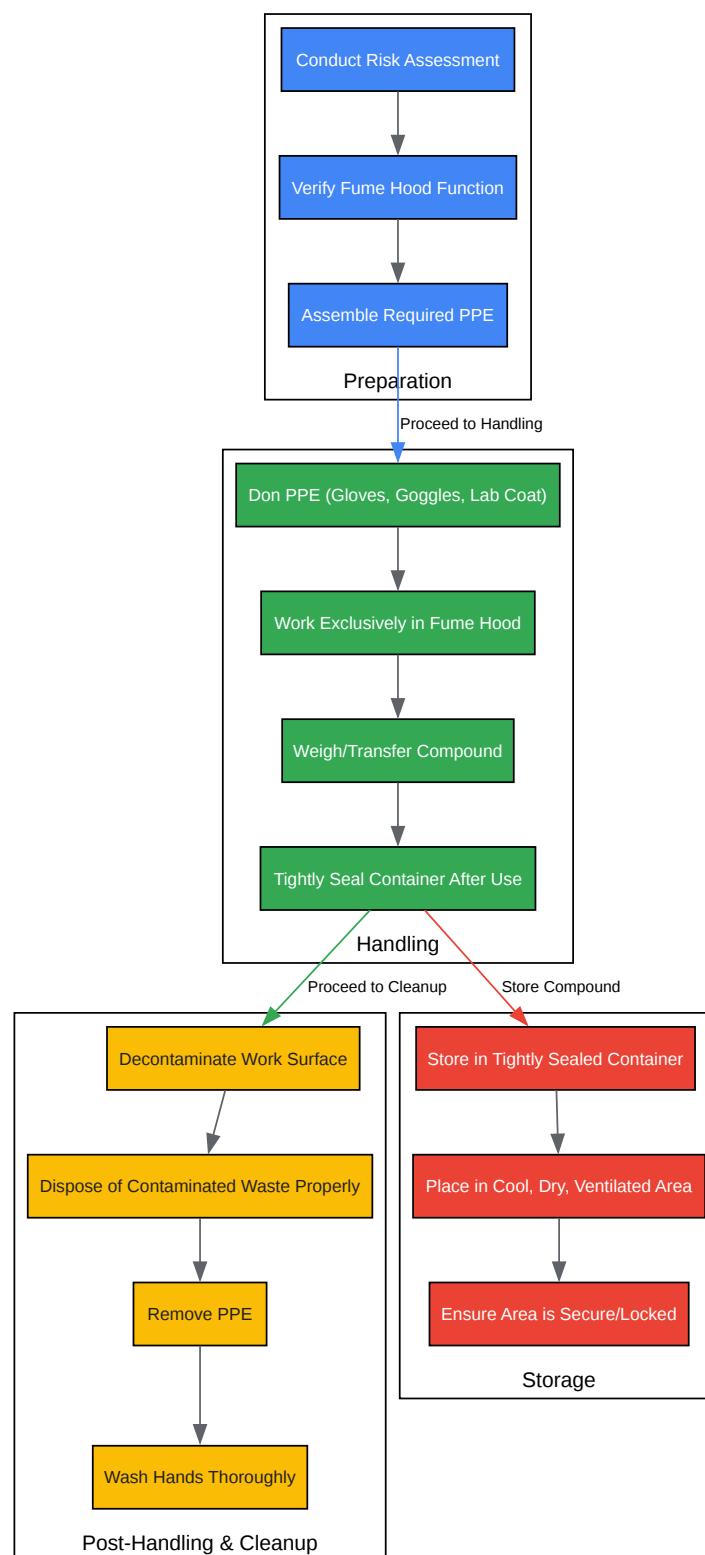


Diagram 1: Safe Handling Workflow for Isoquinolin-3-amine

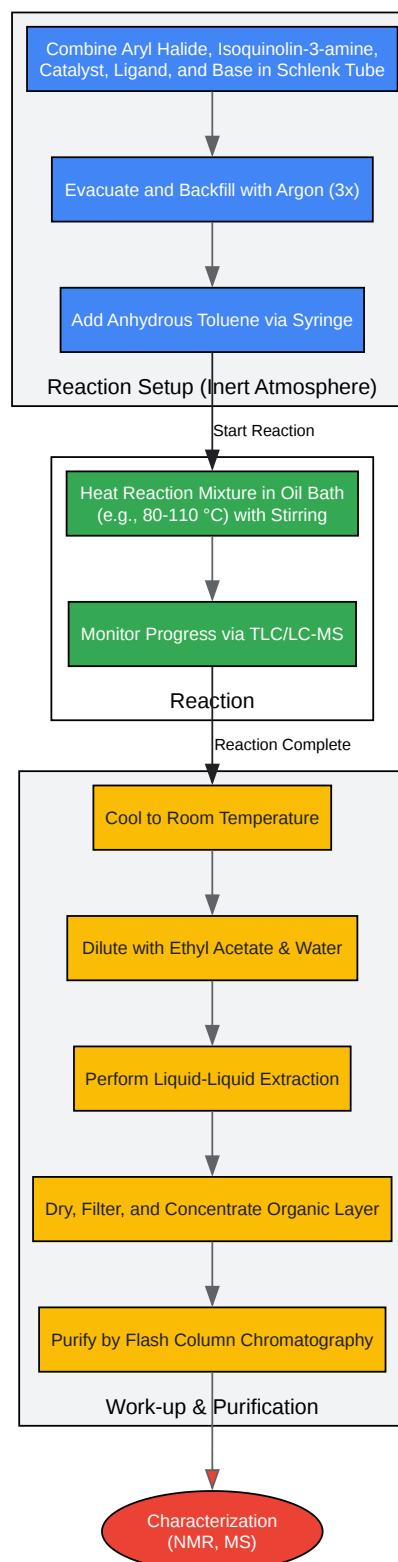


Diagram 2: Experimental Workflow for Buchwald-Hartwig Amination

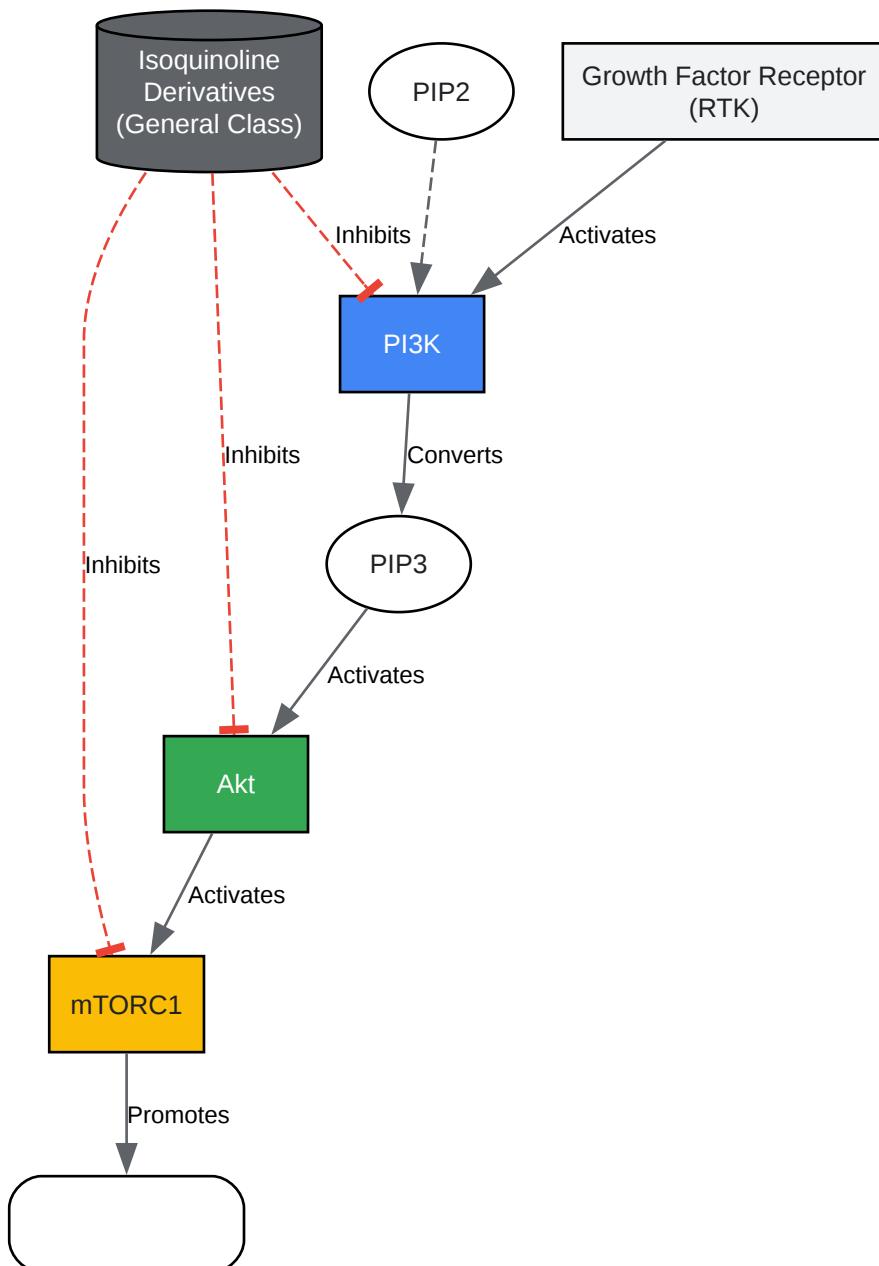


Diagram 3: Generalized PI3K/Akt/mTOR Signaling Pathway

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## References

- 1. chemscene.com [chemscene.com]
- 2. Isoquinolin-3-Amine | C9H8N2 | CID 311869 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Isoquinolin-3-amine synthesis - chemicalbook [chemicalbook.com]
- 4. Recent Advances in Synthetic Isoquinoline-Based Derivatives in Drug Design - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Bioactivity and In Silico Studies of Isoquinoline and Related Alkaloids as Promising Antiviral Agents: An Insight - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Buchwald-Hartwig Cross Coupling Reaction [organic-chemistry.org]
- 8. benchchem.com [benchchem.com]
- 9. Isoquinoline synthesis [organic-chemistry.org]
- 10. Biologically Active Isoquinoline Alkaloids covering 2014-2018 - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
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